

# An In-depth Technical Guide to 3-Methylbutanohydrazide

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## Compound of Interest

Compound Name: 3-Methylbutanohydrazide

Cat. No.: B1361399

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylbutanohydrazide**, including its chemical identity, spectral data, and a detailed experimental protocol for its synthesis. This information is crucial for researchers and professionals involved in chemical synthesis, analysis, and drug development.

## Chemical Identity

Identifier	Value
Chemical Name	3-Methylbutanohydrazide
CAS Number	24310-18-7
Molecular Formula	C <sub>5</sub> H <sub>12</sub> N <sub>2</sub> O
Molecular Weight	116.16 g/mol
Synonyms	Isovaleric acid hydrazide, Isovalerohydrazide, 3-Methylbutanoic acid hydrazide

## Spectral Data

While specific experimental spectra for **3-Methylbutanohydrazide** are not widely available in public databases, the following tables outline the expected spectral characteristics based on its

chemical structure and data from analogous compounds. These predicted values serve as a reference for the identification and characterization of **3-Methylbutanohydrazide**.

## **<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance)**

Proton	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration
-CH <sub>3</sub> (isopropyl)	~ 0.9	Doublet	6H
-CH- (isopropyl)	~ 2.1	Multiplet	1H
-CH <sub>2</sub> -	~ 2.0	Doublet	2H
-NH-	~ 8.5 (broad)	Singlet	1H
-NH <sub>2</sub>	~ 4.2 (broad)	Singlet	2H

## **<sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance)**

Carbon	Chemical Shift ( $\delta$ , ppm)
-CH <sub>3</sub> (isopropyl)	~ 22
-CH- (isopropyl)	~ 25
-CH <sub>2</sub> -	~ 45
C=O (carbonyl)	~ 175

## **IR (Infrared) Spectroscopy**

Functional Group	Wavenumber (cm <sup>-1</sup> )	Intensity
N-H Stretch (amine)	3350 - 3250	Strong, Broad
C-H Stretch (alkane)	2960 - 2870	Strong
C=O Stretch (amide I)	1680 - 1630	Strong
N-H Bend (amide II)	1640 - 1550	Medium

## **Mass Spectrometry**

Fragment	m/z (Mass-to-Charge Ratio)	Comment
[M] <sup>+</sup>	116	Molecular Ion
[M - NH <sub>2</sub> ] <sup>+</sup>	100	Loss of amino group
[M - CONHNH <sub>2</sub> ] <sup>+</sup>	57	Loss of hydrazide group (isobutyl fragment)
[C <sub>3</sub> H <sub>7</sub> ] <sup>+</sup>	43	Isopropyl fragment

## Experimental Protocol: Synthesis of 3-Methylbutanohydrazide

This section details a standard laboratory procedure for the synthesis of **3-Methylbutanohydrazide** from ethyl 3-methylbutanoate.

Reaction Scheme:

Caption: A schematic overview of the synthesis process for **3-Methylbutanohydrazide**.

- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Methylbutanohydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1361399#3-methylbutanohydrazide-cas-number-and-spectral-data\]](https://www.benchchem.com/product/b1361399#3-methylbutanohydrazide-cas-number-and-spectral-data)

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